

The Discovery and Enduring Legacy of Phenazine Compounds: A Technical Guide

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Compound of Interest

Compound Name: 2,7-Dimethylphenazine

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Introduction

Phenazine compounds represent a large and structurally diverse class of nitrogen-containing heterocyclic molecules. First discovered in the 19th century as colorful microbial pigments, they have since emerged as a significant area of research due to their broad spectrum of biological activities, including antimicrobial, antitumor, and biocontrol properties.[1][2] This technical guide provides an in-depth exploration of the discovery and history of phenazine compounds, their physicochemical properties, detailed experimental protocols for their study, and a visualization of their biosynthetic pathways.

A Journey Through Time: The Discovery and History of Phenazines

The story of phenazines begins in 1859, when Fordos first isolated a blue pigment from "blue pus" in wound dressings, which he named pyocyanin.[3] A few years later, in 1882, Carle Gessard identified the bacterium responsible for producing this pigment as *Bacillus pyocyaneus*, now known as *Pseudomonas aeruginosa*. [3] However, the chemical structure of pyocyanin as a phenazine derivative was not elucidated until 1924 by Wrede and Strack, and its definitive structure as 5-N-methyl-1-hydroxyphenazinium betaine was established by Hillemann in 1938.[3]

Since these initial discoveries, over 100 naturally occurring phenazine compounds have been identified, primarily from bacterial genera such as *Pseudomonas* and *Streptomyces*.^{[2][4]} Furthermore, synthetic chemists have expanded this chemical space immensely, with over 6,000 phenazine derivatives having been synthesized and investigated for their pharmacological potential.^{[2][5]} The classical Wohl-Aue reaction, first described in 1901, represents a foundational method for the synthesis of the core phenazine structure from an aromatic nitro compound and an aniline.^[5]

Physicochemical Properties of Key Phenazine Compounds

The diverse biological activities of phenazines are intrinsically linked to their distinct chemical and physical properties. The following tables summarize key quantitative data for two of the most well-studied phenazine compounds: pyocyanin and phenazine-1-carboxylic acid (PCA).

Table 1: Physicochemical Properties of Pyocyanin

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₀ N ₂ O	^[6]
Molar Mass	210.236 g/mol	^[6]
Appearance	Blue, needle-like crystals	^[6]
Melting Point	133 °C	
UV-Vis λ _{max} (in 0.1 N HCl)	212, 242.5, 280, 387, 521 nm	^[7]
Mass Spectrometry (m/z)	211 [M+H] ⁺	^{[4][8]}

Table 2: Physicochemical Properties of Phenazine-1-Carboxylic Acid (PCA)

Property	Value	Source
Molecular Formula	C ₁₃ H ₈ N ₂ O ₂	
Molar Mass	224.22 g/mol	
Appearance	Yellow-green crystalline solid	[9]
Melting Point	242-244 °C	[10]
Boiling Point	494.6 ± 10.0 °C (Predicted)	[10]
Density	1.431 ± 0.06 g/cm ³ (Predicted)	[10]
UV-Vis λ _{max} (in CH ₂ Cl ₂)	250, 369 nm	

Experimental Protocols

This section provides detailed methodologies for the isolation, characterization, and synthesis of phenazine compounds, compiled from various research articles.

Isolation and Purification of Pyocyanin from *Pseudomonas aeruginosa*

This protocol is adapted from methods described for the extraction of pyocyanin from bacterial cultures.

1. Culturing:

- Inoculate a single colony of *Pseudomonas aeruginosa* into King's B broth.
- Incubate at 37°C with shaking (200 rpm) for 48-72 hours.

2. Extraction:

- Centrifuge the culture broth at 8,000 x g for 10 minutes to pellet the bacterial cells.
- Acidify the supernatant to a pH of 2.0 using 6 M HCl.

- Extract the acidified supernatant with an equal volume of chloroform in a separatory funnel. The pyocyanin will move to the chloroform layer, turning it red.
- Separate the chloroform layer.

3. Purification:

- Back-extract the chloroform layer with a small volume of 0.1 N HCl. The pyocyanin will move to the aqueous layer, which will turn pink.
- The purity of the extracted pyocyanin can be assessed by thin-layer chromatography (TLC) using a chloroform:methanol (9:1 v/v) solvent system.
- For further purification, column chromatography using silica gel can be employed.

Chemical Synthesis of Phenazine-1-Carboxylic Acid (PCA)

This protocol describes a synthetic route to PCA.[9]

Step 1: Synthesis of 3-nitro-2-(phenylamino)benzoic acid

- In a three-necked flask, dissolve aniline (2.5 g), 2-bromo-3-nitrobenzoic acid (6.3 g), CuI (1.3 g), and triethylamine (12.5 mL) in glycol (50.0 mL).
- Heat the mixture at 95°C for 3 hours.
- After cooling, pour the reaction mixture into a 0.2 M sodium hydroxide solution (300 mL).
- Acidify the solution with dilute hydrochloric acid to a pH of 3 to precipitate the product, 3-nitro-2-(phenylamino)benzoic acid.

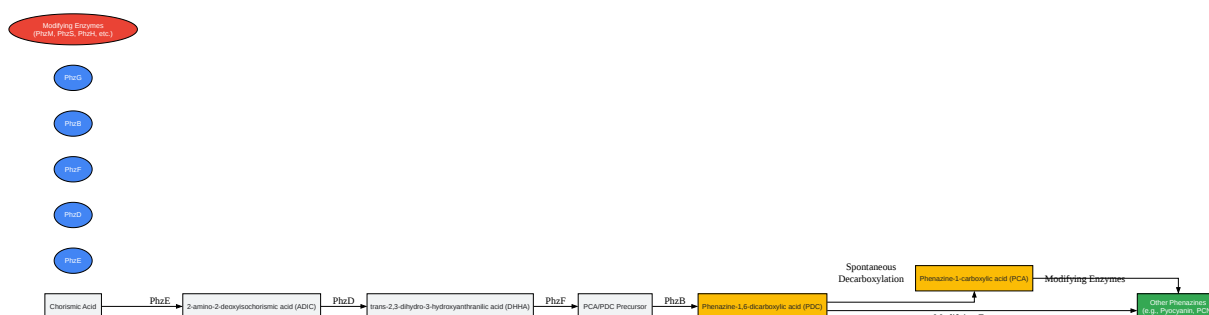
Step 2: Reductive Cyclization to Phenazine-1-Carboxylic Acid

- Dissolve the product from Step 1 (4.0 g) and NaBH₄ (4.8 g) in 2 M sodium hydroxide (450 mL).
- Reflux the solution for 4 hours.

- After cooling, adjust the pH of the solution to 3 with dilute hydrochloric acid to precipitate a green solid.
- Recrystallize the solid from a mixture of acetonitrile and ethanol (1:1) to obtain yellow-green crystals of PCA.

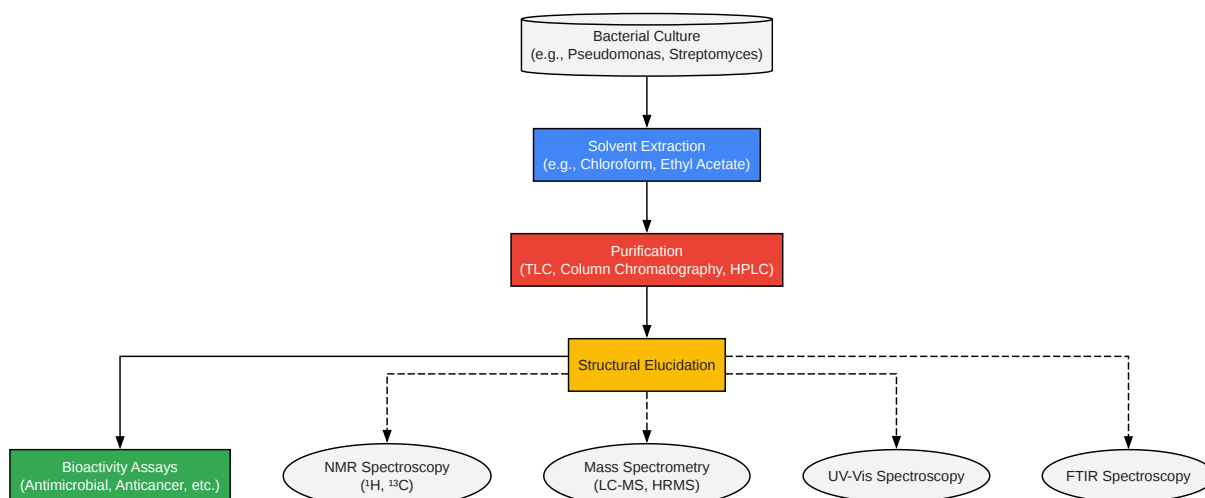
Visualizing the Core of Phenazine Biology and Chemistry

The following diagrams, generated using the DOT language, illustrate key pathways and workflows in phenazine research.



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Caption: Biosynthesis pathway of core phenazine compounds from chorismic acid.



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Caption: General experimental workflow for phenazine isolation and characterization.

Conclusion

From their serendipitous discovery as microbial pigments to their current status as promising therapeutic and agricultural agents, phenazine compounds have a rich history and a bright future. The continued exploration of their natural diversity, coupled with advances in synthetic chemistry and a deeper understanding of their biosynthesis, will undoubtedly unlock new applications for this versatile class of molecules. This guide serves as a foundational resource for researchers dedicated to advancing the science and application of phenazine compounds.

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